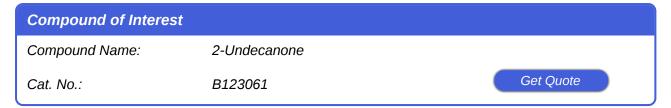


# Proper Disposal of 2-Undecanone: A Guide for Laboratory Professionals

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **2-undecanone** (also known as methyl nonyl ketone), a combustible liquid that is toxic to aquatic life.[1][2][3] Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## I. Immediate Safety Precautions and Spill Management

In the event of a spill, environmental contamination should be contained.[4] Spillage should be prevented from entering drains or water courses by any means available.[4][5] All spills should be cleaned up immediately.[4] Personnel in the vicinity of a spill should move upwind.[4]

For containment, absorb the spill with sand, earth, inert material, or vermiculite.[4] This material should then be collected and placed in a suitable, closed container for disposal according to local regulations.[1] It is important to avoid breathing vapors and to have adequate ventilation. [1][4] Personal protective equipment, including breathing apparatus and protective gloves, should be worn during cleanup.[4] All sources of ignition must be removed from the area.[1]

## II. Step-by-Step Disposal Protocol

The disposal of **2-undecanone** must be handled in accordance with local, state, and federal regulations.[4] This substance is considered a hazardous waste and is very toxic to aquatic life with long-lasting effects.[1][2][6][7]



- Waste Identification and Collection:
  - Clearly label containers of 2-undecanone waste with "Hazardous Waste" and the chemical name.
  - Collect surplus and non-recyclable solutions in a designated, compatible, and tightly closed container.[1][8]
- · Professional Disposal Service:
  - Contact a licensed professional waste disposal service to handle the material.[1]
  - This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[1] Alternatively, residue may be buried at an approved site.[4]
- Container Disposal:
  - Empty containers should be disposed of as unused product.[1] They can be recycled if possible or disposed of in an authorized landfill.[4]
- · Prohibited Disposal Methods:
  - Do NOT allow 2-undecanone or wash water from cleaning equipment to enter drains or sewers.[4]
  - Do NOT dispose of 2-undecanone in the regular trash.[9]

### **III. Quantitative Data Summary**

The following table summarizes key quantitative data for **2-undecanone** to inform safe handling and disposal.



Property	Value	Source
Oral LD50 (Rat)	5,000 mg/kg	[1][7]
Oral LD50 (Mouse)	3,880 mg/kg	[1]
Dermal LD50 (Rabbit)	> 5,000 mg/kg	[7]
Flash Point	89 - 90 °C (192.2 - 194 °F)	[2][7]
Boiling Point	228 °C (442.4 °F)	[7]
Water Solubility	Insoluble	Not explicitly cited

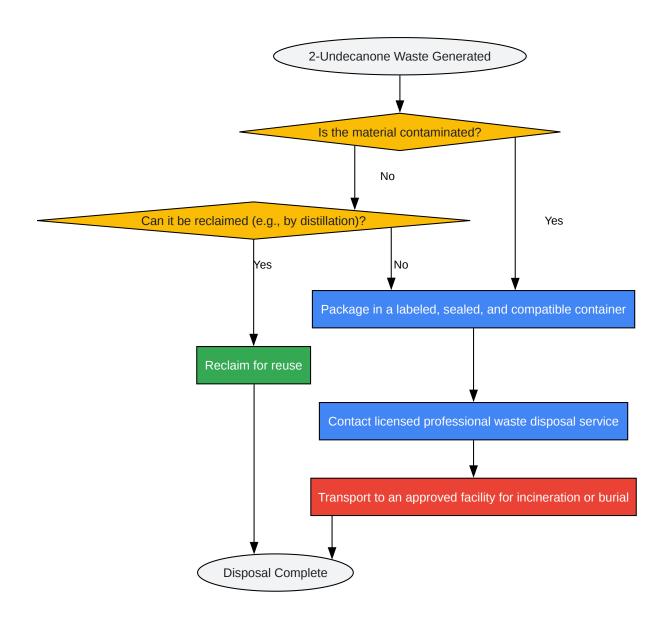
## IV. Experimental Protocols

Currently, there are no standard experimental protocols for the in-lab neutralization of **2-undecanone** waste. The recommended procedure is professional disposal.

## V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-undecanone**.





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Caption: 2-Undecanone Disposal Decision Workflow



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